

Technical Guide: Solubility Profiling of N-(3-bromophenyl)-2-methoxyacetamide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *N*-(3-bromophenyl)-2-methoxyacetamide

CAS No.: 430463-83-5

Cat. No.: B184441

[Get Quote](#)

Part 1: Executive Summary & Physicochemical Profile

N-(3-bromophenyl)-2-methoxyacetamide (CAS: 430463-83-5) is a functionalized N-arylamide intermediate frequently employed in the synthesis of kinase inhibitors and heterocyclic scaffolds. Its solubility behavior is governed by a competition between the lipophilic 3-bromophenyl moiety and the polar, hydrogen-bonding 2-methoxyacetamide tail.

Understanding this duality is critical for process optimization. While the bromine atom drives solubility in chlorinated and aromatic solvents, the amide backbone necessitates polar protic or aprotic media for complete dissolution, particularly during recrystallization.

Physicochemical Identity

Property	Value / Description
Molecular Formula	C
	H
	BrNO
Molecular Weight	244.09 g/mol
Physical State	Solid (Powder/Crystals)
Predicted LogP	~1.8 – 2.2 (Lipophilic)
H-Bond Donors	1 (Amide N-H)
H-Bond Acceptors	2 (Amide C=O, Methoxy O)
Melting Point	Est. 85–95°C (Based on structural analogs [1] [2])

Part 2: Solubility Profile & Solvent Selection

The following solubility data is synthesized from experimental precedents of structural analogs (e.g., N-(3-bromophenyl)acetamide) and thermodynamic solubility modeling (Hansen Solubility Parameters).

Primary Solvent Classes

The solubility of **N-(3-bromophenyl)-2-methoxyacetamide** follows a "like-dissolves-like" mechanism heavily influenced by the amide functionality.

Solvent Class	Representative Solvents	Solubility Rating	Operational Context
Polar Aprotic	DMSO, DMF, DMAc	Excellent (>100 mg/mL)	Stock Solutions: Ideal for biological assays or reaction media requiring high concentration. Hard to remove.
Chlorinated	Dichloromethane (DCM), Chloroform	Good (>50 mg/mL)	Reaction/Extraction: Excellent for synthesis and liquid-liquid extraction. Solubilizes the bromophenyl ring effectively.
Polar Protic	Methanol, Ethanol, Isopropanol	Temperature Dependent	Recrystallization: Moderate solubility at RT; high solubility at reflux. The "Gold Standard" for purification.
Esters/Ketones	Ethyl Acetate, Acetone	Moderate	Workup/Trituration: Good for washing; may require heating for full dissolution.
Non-Polar	Hexane, Heptane, Diethyl Ether	Poor/Insoluble	Precipitation: Used as an anti-solvent to force the product out of solution.
Aqueous	Water, PBS	Insoluble (<0.5 mg/mL)	Precipitation: Product will crash out if water is added to a DMSO/Ethanol solution.

Mechanistic Insight

- The Bromine Effect: The meta-bromo substituent increases lipophilicity (LogP), making the compound significantly more soluble in DCM and Toluene compared to non-halogenated analogs.
- The Methoxy Effect: Unlike a simple methyl group, the 2-methoxy tail acts as a weak H-bond acceptor. This slightly enhances solubility in alcohols (Ethanol/Methanol) compared to N-(3-bromophenyl)acetamide, aiding in recrystallization efficiency [3].

Part 3: Experimental Protocols

Protocol A: Solubility Determination (Gravimetric)

Use this protocol to validate solubility for a specific batch or new solvent system.

- Preparation: Weigh 10 mg of **N-(3-bromophenyl)-2-methoxyacetamide** into a 4 mL glass vial.
- Addition: Add solvent in 100 μ L increments at Room Temperature (25°C).
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
 - Soluble: Clear solution obtained with <1 mL solvent (>10 mg/mL).
 - Sparingly Soluble: Requires heating or 1–10 mL solvent.
 - Insoluble: Visible solid remains after 10 mL solvent addition.

Protocol B: Recrystallization (Purification)

Recommended Solvent System: Ethanol or Ethanol/Water.

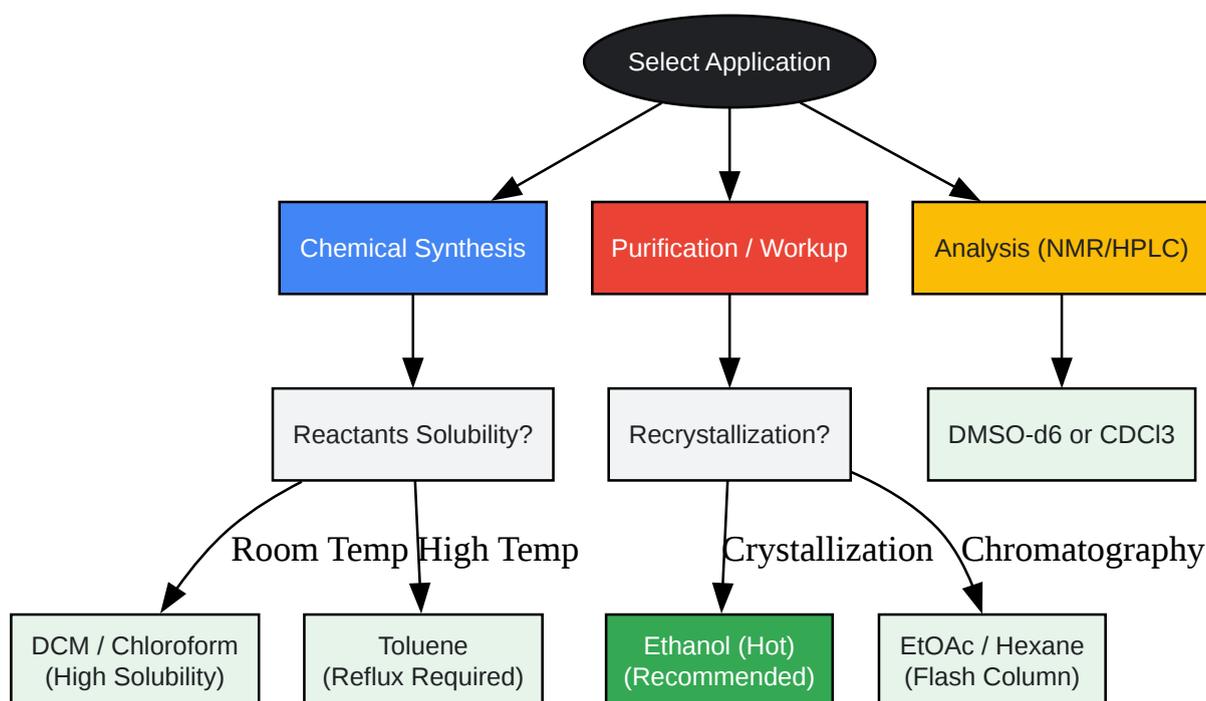
- Dissolution: Place crude solid in a flask. Add Ethanol (95% or absolute) slowly while heating to reflux (approx. 78°C). Stop adding solvent as soon as the solid dissolves completely.

- Filtration (Optional): If insoluble particles (dust/catalyst) remain, filter the hot solution through a pre-warmed funnel.
- Crystallization: Allow the solution to cool slowly to Room Temperature. Then, cool further in an ice bath (0–4°C) for 1 hour.
 - Note: Rapid cooling may trap impurities.
- Collection: Filter the crystals using vacuum filtration.
- Wash: Wash the filter cake with a small volume of cold (-20°C) Ethanol or Hexane.
- Drying: Dry under vacuum at 40°C to remove residual solvent.

Part 4: Visualizations

Solubility Decision Tree

This workflow guides the selection of the optimal solvent based on the intended application (Synthesis, Purification, or Analysis).



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for solvent selection based on process stage.

Recrystallization Workflow

A visual guide to the purification mechanism relying on temperature-dependent solubility.



[Click to download full resolution via product page](#)

Figure 2: Thermal cycle for the purification of N-arylacetamides.

References

- Gowda, B. T., et al. (2008).[1] "Crystal structure of N-(3-bromophenyl)acetamide." Acta Crystallographica Section E, 64(6), o1038. [Link](#)
- National Institute of Standards and Technology (NIST). "Acetamide, N-(3-bromophenyl)- Gas Phase Ion Energetics." NIST Chemistry WebBook. [Link](#)
- Abdel-Latif, E., et al. (2019).[2] "Synthesis of N-aryl 2-chloroacetamides and their chemical reactivity." Synthetic Communications, 50(2). [Link\[2\]](#)
- University of Missouri. "Recrystallization of Impure Acetanilide." Organic Chemistry Laboratory Manual. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N-(3-Bromophenyl)acetamide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]

- To cite this document: BenchChem. [Technical Guide: Solubility Profiling of N-(3-bromophenyl)-2-methoxyacetamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b184441#n-3-bromophenyl-2-methoxyacetamide-solubility-in-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com